

Dodecanedihydrazide: A Technical Guide to Research Applications

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Compound of Interest

Compound Name: Dodecanedihydrazide

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For Researchers, Scientists, and Drug Development Professionals

Dodecanedihydrazide (DDH) is a versatile, long-chain dicarboxylic acid dihydrazide that has garnered significant interest across various scientific and industrial domains. Its unique molecular structure, featuring a flexible twelve-carbon aliphatic backbone and two reactive hydrazide functional groups, imparts a range of desirable properties, making it a valuable building block in polymer chemistry, a latent curing agent for epoxy resins, and a molecule of interest for potential pharmacological applications. This technical guide provides an in-depth overview of the core research applications of **Dodecanedihydrazide**, with a focus on quantitative data, detailed experimental protocols, and the visualization of key processes.

Physicochemical Properties

Dodecanedihydrazide is a white to off-white crystalline solid. Its key physicochemical properties are summarized in the table below.

Property	Value	Reference
CAS Number	4080-98-2	[1][2]
Molecular Formula	C ₁₂ H ₂₆ N ₄ O ₂	[1][2]
Molecular Weight	258.36 g/mol	[1][2]
Melting Point	~190 °C	[3]
Appearance	White to off-white crystalline solid/powder	[2]
Solubility	Soluble in polar solvents like water and alcohols; less soluble in non-polar solvents.	[2]

Core Research Applications

The primary research and industrial applications of **Dodecanedihydrazide** can be categorized into three main areas: polymer chemistry (as a curing agent and nucleating agent), and as a precursor for molecules with potential pharmacological activity.

Latent Curing Agent for Epoxy Resins

Dodecanedihydrazide is widely recognized for its role as a latent curing agent in one-component epoxy resin systems, particularly for powder coatings.[1][4] Its latency is a key attribute, meaning it remains relatively unreactive at ambient temperatures, providing a long pot life, and only initiates the curing process upon thermal activation.[1]

The curing mechanism involves the reaction of the hydrazide groups with the epoxy groups of the resin through a ring-opening addition reaction. This process forms a highly cross-linked, three-dimensional polymer network, transforming the resin into a hard, durable, and chemically resistant material.[1]

Quantitative Performance Data (Illustrative)

While specific performance data for DDH-cured epoxies is highly dependent on the formulation (e.g., type of epoxy resin, presence of accelerators and fillers), the following table provides an

illustrative summary of the types of quantitative data that are critical for evaluating its performance.

Parameter	Typical Value Range	Significance
Activation Temperature (DSC)	140 - 180 °C	Temperature at which the curing reaction initiates.
Peak Exotherm Temperature (DSC)	180 - 220 °C	Temperature at which the curing reaction is fastest.
Glass Transition Temperature (Tg)	120 - 160 °C	Indicates the thermal stability of the cured resin.
Tensile Strength	60 - 90 MPa	Measures the material's resistance to being pulled apart.
Flexural Modulus	2.5 - 4.0 GPa	Indicates the material's stiffness or resistance to bending.

Experimental Protocol: Determination of Curing Profile by Differential Scanning Calorimetry (DSC)

This protocol outlines a general procedure for characterizing the curing profile of an epoxy resin formulation containing **Dodecanedihydrazide**.

- Sample Preparation: Accurately weigh 5-10 mg of the uncured epoxy resin formulation containing a stoichiometric amount of **Dodecanedihydrazide** into a standard aluminum DSC pan.
- DSC Analysis:
 - Place the sample pan and an empty reference pan into the DSC cell.
 - Heat the sample from ambient temperature to approximately 250 °C at a constant heating rate (e.g., 10 °C/min) under a nitrogen atmosphere.

- Record the heat flow as a function of temperature.
- Data Analysis:
 - The onset temperature of the exothermic peak indicates the activation temperature of the curing reaction.
 - The peak temperature of the exotherm represents the temperature of the maximum cure rate.
 - The total heat of curing (ΔH) can be determined by integrating the area under the exothermic peak.
 - The degree of cure at a given temperature or time can be calculated by comparing the residual heat of reaction of a partially cured sample to the total heat of reaction of an uncured sample.

Workflow for Epoxy Curing and Characterization.

Nucleating Agent for Polymers

Dodecanedihydrazide and its derivatives have been investigated as nucleating agents to accelerate the crystallization rate of semi-crystalline polymers, most notably poly(L-lactic acid) (PLLA).^[5] A slow crystallization rate is a significant drawback for PLLA, limiting its processing speed and applications. Nucleating agents create sites for crystal growth, increasing the overall crystallization rate.

The derivative N,N'-bis(benzoyl)**dodecanedihydrazide** (BADH) has shown particular promise. The proposed mechanism is chemical nucleation, where interactions between the nucleating agent and the polymer chains facilitate the formation of crystal nuclei.

Quantitative Data: Effect of BADH on PLLA Crystallization

The following table summarizes the non-isothermal crystallization data for PLLA nucleated with varying concentrations of BADH.

BADH Concentration (wt%)	Crystallization Peak Temperature (°C)	Crystallinity (%)
0	Not observed	-
1	125.8	45.2
2	129.1	50.1
3	130.2	51.7

Data adapted from Cai et al., Polimery, 2018.

Experimental Protocol: Synthesis of N,N'-bis(benzoyl)**dodecanedihydrazide** (BADH)

This protocol describes the synthesis of BADH from **Dodecanedihydrazide**.

- Synthesis of Benzoyl Chloride: Prepare benzoyl chloride from benzoic acid and thionyl chloride according to standard laboratory procedures.
- Reaction:
 - Dissolve **Dodecanedihydrazide** in N,N-dimethylformamide (DMF).
 - Cool the solution in an ice bath.
 - Add the prepared benzoyl chloride dropwise to the solution with continuous stirring for 1 hour.
 - Heat the mixture to 40 °C and stir for 4 hours.
- Purification:
 - Filter the resulting white precipitate.
 - Wash the precipitate with water three times.
 - Dry the purified BADH overnight at 45 °C under vacuum.

- Characterization: Confirm the structure of the synthesized BADH using techniques such as FT-IR and ^1H NMR spectroscopy.

Synthesis workflow for BADH.

Potential Pharmacological Applications

The hydrazide and hydrazone moieties are present in a number of compounds with demonstrated biological activity. Research into derivatives of **Dodecanedihydrazide** for pharmacological applications is an emerging area. While specific studies on DDH are limited, the broader class of hydrazide derivatives has been investigated for various therapeutic effects, including anticancer properties.

One study investigated a novel hydrazide compound for its anti-metastatic effects in a mouse model of breast cancer. The study found that the compound could inhibit tumor growth and reduce metastasis to the lungs. The mechanism of action was linked to the inhibition of angiogenesis, as evidenced by a reduction in the expression of the endothelial cell marker CD31.

Illustrative Signaling Pathway: PI3K/Akt/mTOR Pathway in Cancer

While no specific signaling pathway has been definitively elucidated for **Dodecanedihydrazide** or its direct derivatives in the context of cancer, many anticancer agents exert their effects by modulating key signaling pathways that control cell growth, proliferation, and survival. The PI3K/Akt/mTOR pathway is a frequently dysregulated pathway in many cancers and is a common target for therapeutic intervention. A hypothetical mechanism for a DDH derivative could involve the inhibition of this pathway, leading to reduced cancer cell proliferation and survival.

Hypothetical inhibition of the PI3K/Akt/mTOR pathway.

Potential in Drug Delivery

The long aliphatic chain of **Dodecanedihydrazide** provides a hydrophobic segment, while the hydrazide groups are hydrophilic. This amphiphilic nature suggests its potential use in the formation of nanoparticles or micelles for drug delivery applications. These self-assembled structures could encapsulate hydrophobic drugs, improving their solubility and bioavailability. However, specific research in this area is still in its early stages.

Conclusion

Dodecanedihydrazide is a molecule with a diverse and expanding range of research applications. Its primary role as a latent curing agent for epoxy resins is well-established, and its use as a nucleating agent for polymers like PLLA shows significant promise for improving material properties. The exploration of **Dodecanedihydrazide** and its derivatives in the pharmacological and drug delivery fields represents an exciting frontier for future research. The detailed protocols and quantitative data presented in this guide provide a solid foundation for researchers and scientists looking to explore the potential of this versatile compound.

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